

Comparative cost-benefit analysis of using Dimethyl cyclohexane-1,2-dicarboxylate in manufacturing

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dimethyl cyclohexane-1,2-dicarboxylate*

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Comparative Cost-Benefit Analysis: Dimethyl Cyclohexane-1,2-Dicarboxylate in Manufacturing

In the ever-evolving landscape of chemical manufacturing, the pursuit of safer, more efficient, and cost-effective materials is paramount. This guide provides a detailed comparative analysis of **Dimethyl Cyclohexane-1,2-Dicarboxylate**, a non-phthalate plasticizer, against traditional and alternative compounds used in various manufacturing processes, with a primary focus on its application in polyvinyl chloride (PVC) products. This analysis is intended for researchers, scientists, and drug development professionals seeking to understand the relative merits of this compound.

Executive Summary

Dimethyl Cyclohexane-1,2-Dicarboxylate belongs to the family of non-phthalate plasticizers, which are gaining prominence as safer alternatives to traditional ortho-phthalates like Di(2-ethylhexyl) phthalate (DEHP). These traditional plasticizers have faced increasing regulatory scrutiny due to health concerns. The primary benefits of using cyclohexane-1,2-dicarboxylates include a more favorable toxicological profile, lower migration rates, and good compatibility with PVC. However, the manufacturing cost of these alternatives is generally higher than that of

conventional phthalates. This guide presents a quantitative comparison of performance metrics, a qualitative cost analysis, and detailed experimental protocols for evaluation.

Cost-Benefit Analysis

The economic feasibility of incorporating **Dimethyl Cyclohexane-1,2-Dicarboxylate** into a manufacturing process hinges on a careful balance of its higher initial cost against its performance advantages and long-term benefits, such as enhanced product safety and regulatory compliance.

Qualitative Cost Analysis:

While specific bulk pricing for **Dimethyl Cyclohexane-1,2-Dicarboxylate** is not readily available in the public domain, the general market trend indicates that non-phthalate plasticizers are priced at a premium compared to traditional phthalates. The manufacturing process for cyclohexane-1,2-dicarboxylates often involves an additional hydrogenation step from their phthalate precursors, contributing to the higher cost. However, alternative bio-based synthesis routes are being explored to potentially reduce production costs in the future.^[1] For instance, Di(2-ethylhexyl) terephthalate (DOTP), another non-phthalate plasticizer, is often cited as one of the most cost-efficient alternatives to DEHP.

Quantitative Performance Comparison:

The following table summarizes the performance characteristics of Di(isononyl) Cyclohexane-1,2-Dicarboxylate (DINCH), a close analog of the dimethyl ester, in comparison to the traditional phthalate, DEHP, and another non-phthalate alternative, DOTP. The data is compiled from various industry sources and scientific literature. It is important to note that performance can vary depending on the specific formulation and application.

Performance Metric	Di(isononyl) Cyclohexane-1,2-Dicarboxylate (DINCH)	Di(2-ethylhexyl) Phthalate (DEHP)	Di(2-ethylhexyl) Terephthalate (DOTP)	Test Method
Plasticizer Efficiency				
Hardness (Shore A)	Comparable to DEHP	Standard	Slightly lower efficiency than DEHP	ASTM D2240
100% Modulus (MPa)	Slightly higher than DEHP	Standard	Higher than DEHP	ASTM D412
Elongation at Break (%)	Comparable to DEHP	Standard	Lower than DEHP	ASTM D412
Durability & Permanence				
Volatility (Weight Loss %)	Lower than DEHP	Standard	Lower than DEHP	ASTM D1203
Migration to other materials	Significantly lower than DEHP	High	Lower than DEHP	ASTM D1239
Extraction in Soapy Water (%)	Lower than DEHP	Standard	Lower than DEHP	ASTM D1239
Processing				
Plastisol Viscosity	Lower than DEHP	Standard	Higher than DEHP	ASTM D1824
Fusion Temperature (°C)	Higher than DEHP	Standard	Higher than DEHP	Dynamic Mechanical Analysis

Experimental Protocols

To ensure a standardized and objective comparison of plasticizer performance, the following experimental protocols are recommended.

Synthesis of Dimethyl Cyclohexane-1,2-Dicarboxylate (Laboratory Scale)

This protocol describes a common laboratory method for the synthesis of **Dimethyl Cyclohexane-1,2-Dicarboxylate** via the esterification of cyclohexane-1,2-dicarboxylic acid.

Materials:

- Cyclohexane-1,2-dicarboxylic acid
- Methanol (anhydrous)
- Sulfuric acid (concentrated)
- Sodium bicarbonate (saturated solution)
- Magnesium sulfate (anhydrous)
- Toluene
- Round-bottom flask
- Reflux condenser
- Dean-Stark apparatus
- Separatory funnel
- Rotary evaporator

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a Dean-Stark apparatus, dissolve cyclohexane-1,2-dicarboxylic acid in an excess of methanol and a suitable solvent such as toluene.

- Carefully add a catalytic amount of concentrated sulfuric acid to the mixture.
- Heat the mixture to reflux. The water produced during the esterification will be azeotropically removed and collected in the Dean-Stark trap.
- Monitor the reaction progress by thin-layer chromatography (TLC) or by measuring the amount of water collected.
- Once the reaction is complete, cool the mixture to room temperature.
- Transfer the reaction mixture to a separatory funnel and wash it with a saturated sodium bicarbonate solution to neutralize the acidic catalyst.
- Wash the organic layer with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator.
- The crude product can be purified by vacuum distillation to yield pure **Dimethyl Cyclohexane-1,2-Dicarboxylate**.

Evaluation of Plasticizer Performance in PVC

This protocol outlines the procedure for preparing PVC specimens and testing their mechanical properties according to ASTM standards.

Materials:

- PVC resin
- Plasticizer (**Dimethyl Cyclohexane-1,2-Dicarboxylate** or alternative)
- Thermal stabilizer
- Two-roll mill
- Hydraulic press with heating and cooling capabilities
- Molds for tensile test specimens (ASTM D412 Type C)

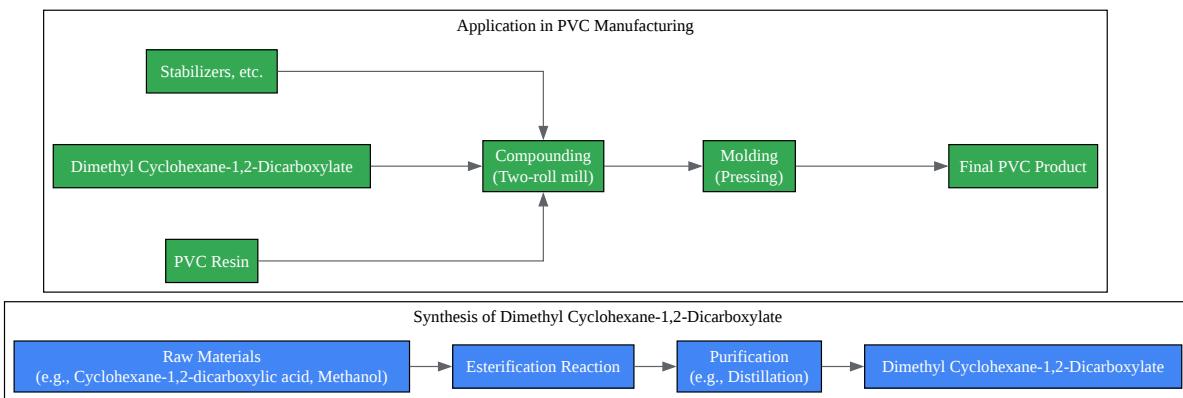
- Universal Testing Machine (UTM)
- Shore A durometer

Procedure:

- Compounding: On a two-roll mill heated to the appropriate temperature (typically 150-170°C), blend the PVC resin, plasticizer, and thermal stabilizer until a homogeneous mixture is obtained. The concentration of the plasticizer should be varied to evaluate its efficiency.
- Molding: Press the compounded PVC sheets in a heated hydraulic press using a mold for tensile test specimens. The molding conditions (temperature, pressure, and time) should be consistent for all samples.
- Conditioning: Condition the molded specimens at $23 \pm 2^\circ\text{C}$ and $50 \pm 5\%$ relative humidity for at least 40 hours before testing, as per ASTM D618.
- Mechanical Testing:
 - Hardness: Measure the Shore A hardness of the specimens using a durometer according to ASTM D2240.
 - Tensile Properties: Conduct tensile tests on the dumbbell-shaped specimens using a Universal Testing Machine at a specified crosshead speed (e.g., 500 mm/min) according to ASTM D412. Record the tensile strength at break, elongation at break, and modulus at 100% elongation.
- Data Analysis: Compare the results obtained for **Dimethyl Cyclohexane-1,2-Dicarboxylate** with those of the alternative plasticizers to assess its relative performance.

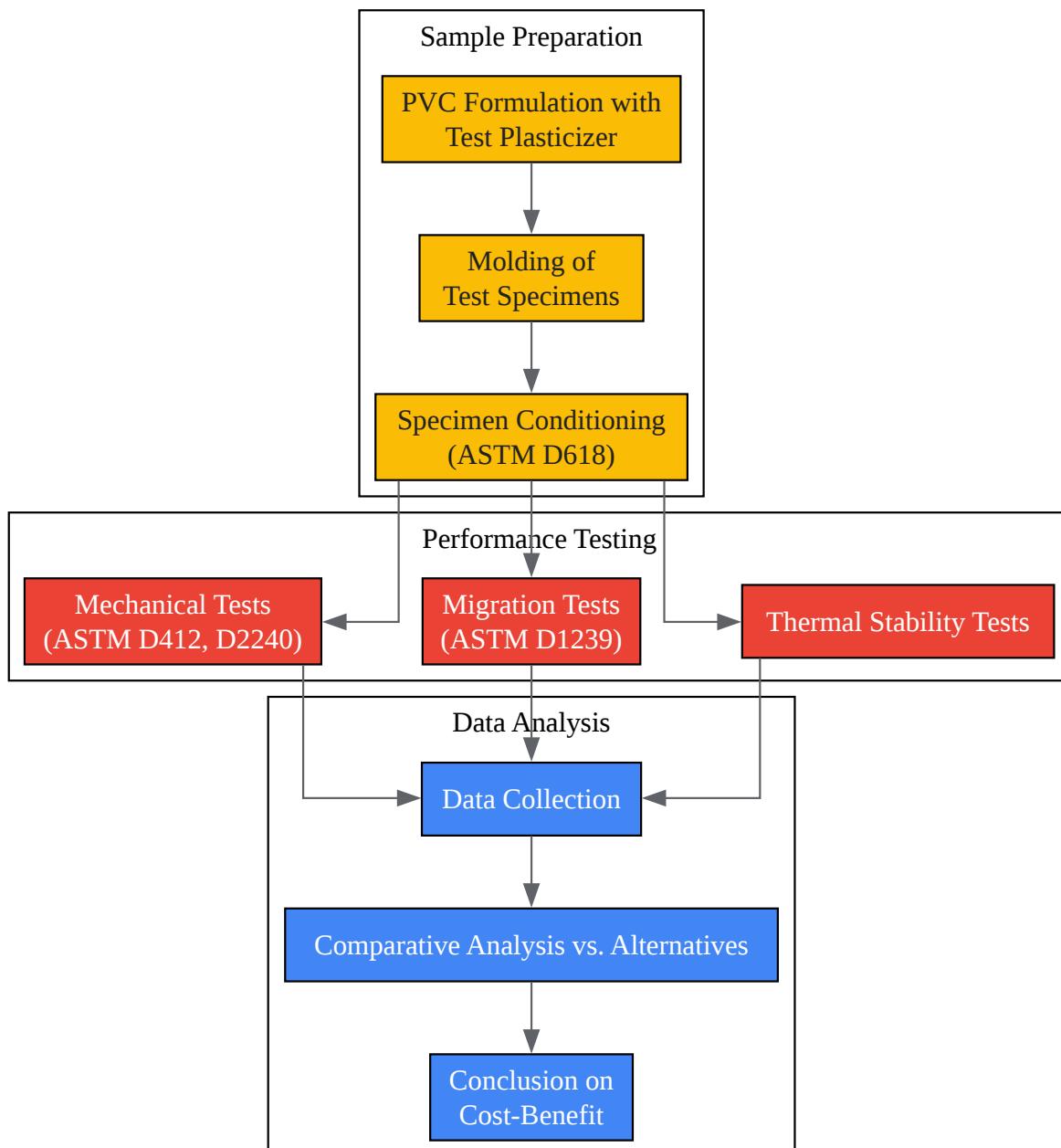
Visualizations

The following diagrams illustrate key processes and relationships in the manufacturing and evaluation of **Dimethyl Cyclohexane-1,2-Dicarboxylate**.



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Caption: Manufacturing workflow for **Dimethyl Cyclohexane-1,2-Dicarboxylate** and its application in PVC.



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Caption: Workflow for the performance evaluation of plasticizers in PVC.

Conclusion

Dimethyl Cyclohexane-1,2-Dicarboxylate and its analogs represent a significant step forward in the development of safer plasticizers. While the initial manufacturing cost may be higher than that of traditional phthalates, the long-term benefits of improved product safety, reduced environmental impact, and compliance with increasingly stringent regulations can provide a strong justification for its adoption. The performance data for related cyclohexane-1,2-dicarboxylates suggest that they are viable alternatives to DEHP in many applications. Further research focusing on optimizing the synthesis of **Dimethyl Cyclohexane-1,2-Dicarboxylate** and conducting direct, comprehensive comparative studies will be crucial in fully elucidating its cost-benefit profile for various manufacturing applications.

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References

- 1. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Comparative cost-benefit analysis of using Dimethyl cyclohexane-1,2-dicarboxylate in manufacturing]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b7819439#comparative-cost-benefit-analysis-of-using-dimethyl-cyclohexane-1-2-dicarboxylate-in-manufacturing>]

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